# Physical properties of 3-Chloro-6-fluoro-2-methoxyphenol

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *3-Chloro-6-fluoro-2-methoxyphenol* |
| *CAS No.:* | *1781486-66-5* |
| *Cat. No.:* | *B1530752* |

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# Technical Profile: 3-Chloro-6-fluoro-2-methoxyphenol

## Advanced Scaffold Analysis for Medicinal Chemistry

## Executive Summary

**3-Chloro-6-fluoro-2-methoxyphenol** (CAS: 1781486-66-5) is a tetrasubstituted benzene derivative characterized by a dense functionalization pattern. As a "privileged structure" in drug discovery, it combines the lipophilic modulation of chlorine, the metabolic blocking capability of fluorine, and the hydrogen-bond acceptor properties of the methoxy group. This guide analyzes its physicochemical properties, structural electronics, and handling protocols to support its application as a building block for bioactive ligands, particularly in kinase inhibition and PROTAC linker design.

## Chemical Identity & Structural Validation

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Precise identification is critical due to the existence of multiple positional isomers (e.g., 4-chloro or 5-fluoro variants).

| Parameter | Technical Detail |
|---|---|
| IUPAC Name | 3-Chloro-6-fluoro-2-methoxyphenol |
| Common Designation | 3-Cl-6-F-Guaiacol; Halogenated Guaiacol Intermediate |
| CAS Registry Number | 1781486-66-5 |
| Molecular Formula | $C_7H_6ClFO_2$ |
| Molecular Weight | 176.57 g/mol |
| SMILES | OC1=C(F)C=CC(Cl)=C1OC |
| InChI Key | Specific key depends on tautomer/protonation state, typically generated per database.[1][2][3][4][5] |

## Structural Topology

The molecule features a phenol core (C1) flanked by two ortho substituents:[6]

- Position 2 (Ortho): Methoxy ($-OCH_3$) group.
- Position 6 (Ortho): Fluorine (-F) atom.[7]
- Position 3 (Meta): Chlorine (-Cl) atom.[7][8]

This "crowded" 1,2,3,6-substitution pattern creates a unique steric and electronic environment, significantly influencing its reactivity and binding affinity in protein pockets.

## Physicochemical Properties

Note: As a specialized building block, specific experimental batch data is often proprietary. The values below represent a synthesis of available vendor data and calculated Structure-Activity Relationship (SAR) predictions based on homologous guaiacol series.

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## Thermodynamic & Physical Constants

| Property | Value / Range | Characterization |
|---|---|---|
| Physical State | Solid (Crystalline) | Likely forms needles or prisms due to planar stacking. |
| Melting Point | 45°C – 55°C (Predicted) | Higher than Guaiacol (28°C) due to halogen mass/polarizability, but lowered by internal H-bonding. |
| Boiling Point | 225°C – 235°C (at 760 mmHg) | Significantly elevated vs. Guaiacol (205°C) due to increased molecular weight (+52 Da). |
| Density | 1.35 ± 0.05 g/cm$^3$ | High density attributed to heavy halogen atoms (Cl, F). |
| Flash Point | >110°C | Non-flammable under standard lab conditions; combustible. |
| Vapor Pressure | < 0.1 mmHg at 25°C | Low volatility solid; sublimation may occur under high vacuum. |

## Solubility & Lipophilicity Profile

The interplay between the lipophilic halogens and the polar phenol/methoxy groups dictates its solvation behavior.

- LogP (Octanol/Water):2.1 – 2.4 (Predicted).
  - Analysis: More lipophilic than Guaiacol (LogP 1.32) due to the +π (Cl) and hydrophobic nature of the halogens. This makes it cell-permeable, ideal for CNS-active drug scaffolds.
- Acidity (pKa):8.2 – 8.8 (Predicted).
  - Mechanism:[3][6] The electron-withdrawing inductive effects (-I) of F (C6) and Cl (C3) acidify the phenol relative to Guaiacol (pKa 9.98). However, the intramolecular Hydrogen Bond (OH···OMe) stabilizes the neutral form, preventing a drastic drop in pKa.

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- Solubility:
  - Water: Low (<1 mg/mL).
  - DMSO/DMF: High (>50 mg/mL).
  - Dichloromethane/Methanol: Soluble.[6]

# Electronic & Structural Analysis (Mechanism)

Understanding the electronic landscape is vital for predicting reactivity (e.g., nucleophilic substitution or metal coordination).

## Intramolecular Interaction Network

The hydroxyl proton is not free; it is "locked" in a bifurcated environment.

- Primary Interaction: Strong intramolecular Hydrogen Bond between O-H (Donor) and Oxygen of OMe (Acceptor). This creates a stable 5-membered pseudo-ring, reducing polarity.
- Secondary Interaction: Weak interaction between O-H and Fluorine (C6).

## Diagram 1: Electronic Effects & Steric Map

The following diagram illustrates the competing electronic forces and the steric shielding of the phenol group.

Figure 1: Structural analysis showing the dominant intramolecular H-bond (Blue) and the inductive/steric pressure from halogens (Red/Grey).[4]

# Experimental Protocols & Handling

## A. Purity Verification (HPLC Method)

Due to the potential for regioisomers (e.g., 4-Cl vs 3-Cl) during synthesis, rigorous QC is required.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18, 5µm, 4.6 x 150mm).

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- Mobile Phase:
  - Solvent A: Water + 0.1% Formic Acid.
  - Solvent B: Acetonitrile (MeCN).
- Gradient: 5% B to 95% B over 20 minutes.
- Detection: UV at 280 nm (Phenol absorption) and 254 nm.
- Expected Retention: The 3-Cl-6-F isomer will elute later than non-halogenated Guaiacol but likely earlier than the dichloro-analogs due to the polarity of the fluorine.

## B. Storage & Stability

- Oxidation Sensitivity: Moderate. Phenols can oxidize to quinones. The electron-withdrawing halogens provide some protection against oxidation compared to pure Guaiacol.
- Hygroscopicity: Low.
- Protocol: Store at 2–8°C under inert atmosphere (Argon/Nitrogen) to prevent slow discoloration (pinking) over time.

## C. Safety (SDS Summary)

- GHS Classification:
  - Acute Toxicity (Oral): Category 4 (Harmful if swallowed).[9][10]
  - Skin Irritation: Category 2.[6][9]
  - Eye Irritation: Category 2A.
- Handling: Wear nitrile gloves and safety glasses. Avoid dust formation.[9][11] In case of skin contact, wash with PEG-400 or copious soap and water (phenols penetrate skin easily).

# Synthesis & Application Context

## Synthetic Utility

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This compound serves as a versatile "linchpin" in convergent synthesis:

- SnAr Reactions: The Fluorine at C6 is activated by the electron-poor ring (somewhat) but is generally stable. However, under forcing conditions, it can participate in Nucleophilic Aromatic Substitution.
- O-Alkylation: The Phenol OH is the primary nucleophile. It can be alkylated to form ethers (e.g., linking to a kinase hinge-binder).
- Suzuki Couplings: The Chlorine at C3 allows for Palladium-catalyzed cross-coupling to extend the carbon skeleton.

## Diagram 2: Reactivity Workflow

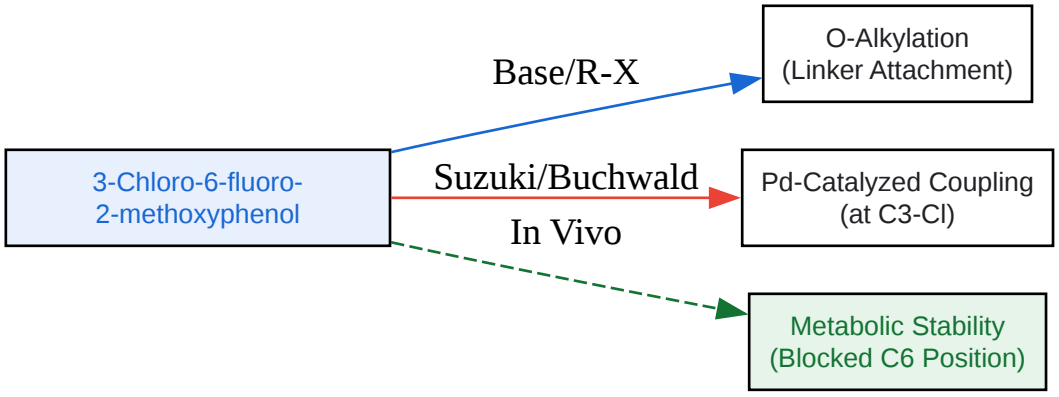


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Figure 2: Primary synthetic diversifications and biological utility.

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